

An In-depth Technical Guide to Rhenium(III) Chloride (ReCl₃)

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Compound of Interest

Compound Name: Rhenium(III) chloride

Cat. No.: B087396

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Rhenium(III) chloride (ReCl₃), also known as rhenium trichloride, is a pivotal compound in inorganic chemistry, primarily recognized for its unique cluster structure and its role as a versatile precursor in the synthesis of other rhenium complexes. While its empirical formula is ReCl₃, it exists predominantly as the trimeric cluster, trirhenium nonachloride (Re₃Cl₉). This technical guide provides a comprehensive overview of the molecular characteristics, physical and chemical properties, synthesis protocols, and key applications of ReCl₃, with a particular focus on its relevance to research and as a foundational material in the development of novel catalytic and therapeutic agents.

Molecular Formula and Weight

The fundamental identity of **rhenium(III) chloride** is defined by its chemical formula and molecular weight. Although commonly referred to by its monomeric formula, its stable form is a trimer.

- Empirical Formula: ReCl₃
- Molecular Formula: Re₃Cl₉ (Trirhenium nonachloride)[1]
- Molecular Weight (Monomer): 292.57 g/mol [1][2][3]

- Molecular Weight (Trimer): 877.71 g/mol

Physicochemical and Structural Properties

Rhenium(III) chloride is a dark red, crystalline, and hygroscopic solid.^[1] Its properties are largely dictated by its unique trimeric cluster structure, which involves metal-metal bonds, an important concept in inorganic chemistry.^[1]

Quantitative Data Summary

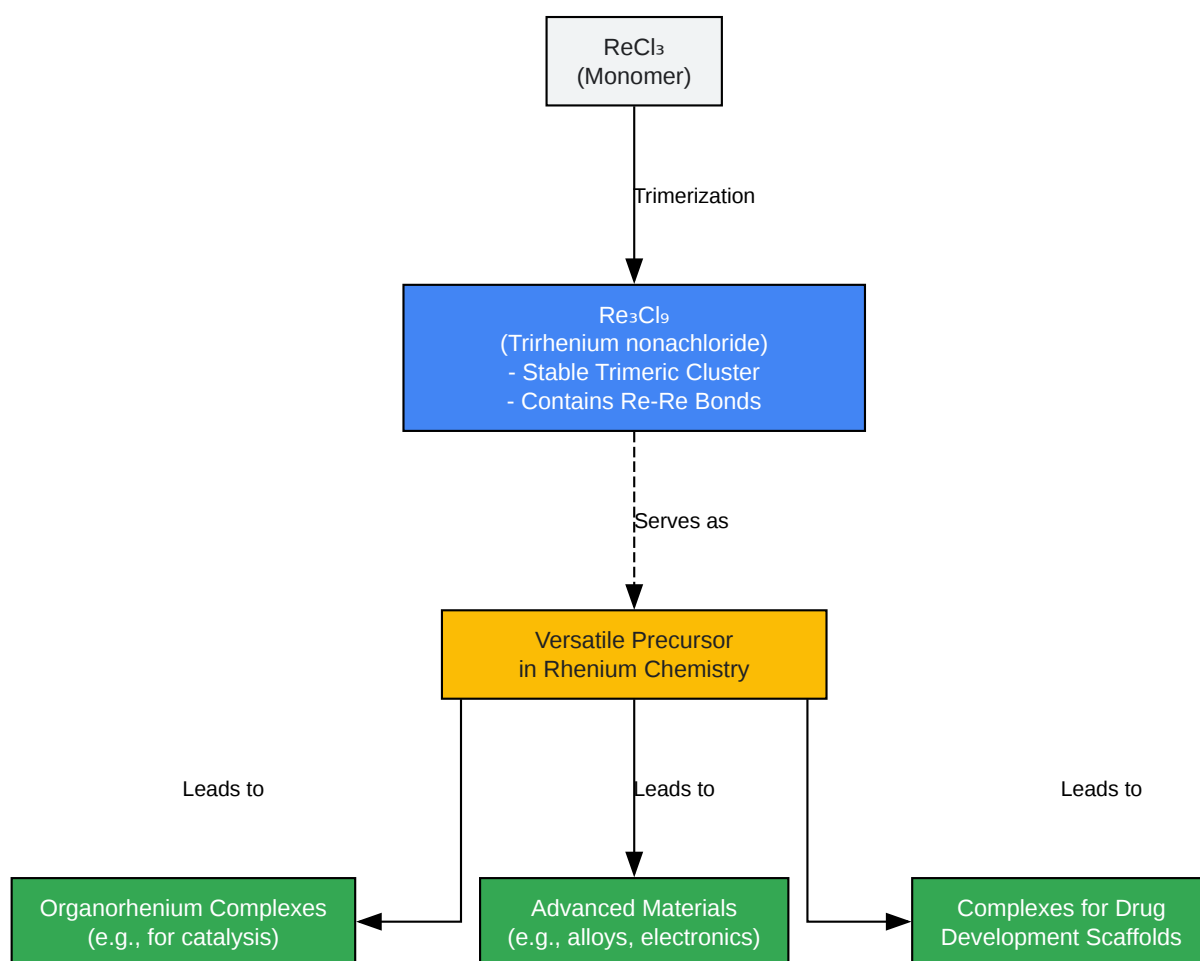
The key quantitative properties of **Rhenium(III) chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	Rhenium(III) chloride	[1]
Other Names	Rhenium trichloride, Trirhenium nonachloride	[1]
CAS Number	13569-63-6	[1]
Molecular Formula	ReCl ₃ (Empirical), Re ₃ Cl ₉ (Molecular)	[1]
Molar Mass (ReCl ₃)	292.57 g/mol	[1][2]
Appearance	Dark red, crystalline, non-volatile solid	[1]
Density	4.8 g/cm ³ (4800 kg/m ³)	[1]
Boiling Point	Decomposes at 500 °C (773 K)	[1]
Solubility in Water	Hydrolyzes to form hydrous Rhenium(III) oxide (Re ₂ O ₃ ·xH ₂ O)	[1]
Crystal Structure	Rhombohedral	[1]
Space Group	R-3m, No. 166	[1]

Crystal and Molecular Structure

X-ray crystallography reveals that solid ReCl_3 is composed of discrete Re_3Cl_9 units.^[4] These units form a cluster where each rhenium atom is bonded to two other rhenium atoms, creating a triangular core. The structure consists of $\text{Re}_3\text{Cl}_{12}$ subunits that are linked by sharing three chloride bridges with adjacent clusters, forming layers.^[1] This trimeric structure with Re-Re double bonds (bond distance of $\sim 2.45 \text{ \AA}$) is a defining characteristic and is largely retained in non-coordinating solvents.

The logical relationship of the ReCl_3 monomer to its stable trimeric form and its role as a synthetic precursor is illustrated below.



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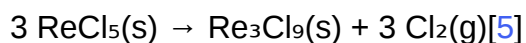
Fig. 1: Logical relationship of ReCl_3 as a trimeric cluster and synthetic precursor.

Experimental Protocols: Synthesis of Re_3Cl_9

Rhenium(III) chloride is most commonly and efficiently synthesized via the thermal decomposition of Rhenium(V) chloride (ReCl_5).^{[4][5]} The material produced directly from this method is chemically reactive and suitable for further synthesis.

Principle

At elevated temperatures, solid ReCl_5 decomposes to form the more stable trirhenium nonachloride (Re_3Cl_9) and chlorine gas. The reaction is:



Methodology

The following protocol is based on established methods reported in the literature, such as those in Inorganic Syntheses.

- **Apparatus Setup:** A two-zone tube furnace is required. A quartz or Pyrex tube is loaded with high-purity Rhenium(V) chloride powder under an inert atmosphere (e.g., in a glovebox) to prevent hydrolysis. The tube is connected to a gas inlet for a slow flow of dry, oxygen-free nitrogen and an outlet leading to a trap (e.g., a sodium hydroxide solution) to neutralize the evolved chlorine gas.
- **Purging:** The system is thoroughly purged with the inert gas (nitrogen or argon) for at least 30 minutes to remove all traces of air and moisture.
- **Heating Protocol:**
 - The zone containing the ReCl_5 precursor is slowly heated to approximately 170-200 °C. At this temperature, the ReCl_5 sublimates and is carried downstream by the inert gas flow.
 - The second, hotter zone of the furnace is maintained at a temperature of 500-600 °C.
 - As the gaseous ReCl_5 passes through this hot zone, it decomposes.

- **Product Collection:** The non-volatile, dark red Re_3Cl_9 deposits on the walls of the tube within the hot zone. The more volatile, unreacted ReCl_5 and any other volatile byproducts pass further down the tube to a cooler region.
- **Cooling and Isolation:** After the reaction is complete (indicated by the cessation of Cl_2 evolution and consumption of the starting material), the furnace is allowed to cool to room temperature under the continuous flow of inert gas. The product, Re_3Cl_9 , is then scraped from the tube walls in an inert atmosphere glovebox and stored in a sealed container.

The workflow for this synthesis is depicted in the diagram below.



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Fig. 2: Experimental workflow for the synthesis of Re_3Cl_9 via thermal decomposition.

Applications in Research and Drug Development

Rhenium(III) chloride itself is not typically used as a therapeutic agent. Its primary value to researchers and drug development professionals lies in its role as a critical starting material for the synthesis of a vast array of organorhenium and coordination complexes.

Precursor in Catalysis

ReCl_3 is a precursor for synthesizing various homogeneous and heterogeneous rhenium-based catalysts. These catalysts are explored for a range of organic transformations. Its ability to form metal-metal bonds and exist in multiple oxidation states makes rhenium an interesting element for catalytic cycle design.

Foundation for Drug Development

The field of medicinal inorganic chemistry has seen a rise in the investigation of metal-based drugs to overcome the limitations of platinum-based agents.^{[2][6]} While Re(I) tricarbonyl

complexes are the most studied for anticancer applications, higher oxidation state rhenium compounds are also of interest.[2][6] ReCl_3 serves as a fundamental building block to access these more complex structures.

The potential mechanisms of action for various rhenium-based anticancer compounds include:

- DNA Binding and Intercalation: Causing damage to cancer cell DNA.[2]
- Mitochondrial Targeting: Inducing oxidative stress by increasing reactive oxygen species (ROS) production within mitochondria, leading to apoptosis.[2][7]
- Enzyme Inhibition: Targeting specific enzymes, such as kinases, that are crucial for cancer cell proliferation.[2]
- Photodynamic Therapy (PDT): Certain rhenium complexes can act as photosensitizers, generating cytotoxic singlet oxygen upon light irradiation.[2]

ReCl_3 can be used to synthesize novel coordination complexes where the ligands are tailored to modulate lipophilicity, cellular uptake, and biological targeting, thereby providing a scaffold for creating next-generation metal-based therapeutics.[2][6]

Conclusion

Rhenium(III) chloride, existing as the Re_3Cl_9 cluster, is a compound of significant academic and practical interest. Its well-defined synthesis and unique electronic and structural properties make it an indispensable starting material in modern inorganic and organometallic chemistry. For researchers in materials science and drug development, ReCl_3 provides a versatile entry point into the rich chemistry of rhenium, enabling the creation of novel catalysts and the exploration of complex molecules with potential therapeutic applications. A thorough understanding of its properties and handling is essential for leveraging its full potential in advanced chemical synthesis.

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